

# Toxicological Profile of Benzenepropanol and its Metabolites: An In-depth Technical Guide

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## Compound of Interest

Compound Name: Benzenepropanol

Cat. No.: B195566

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This technical guide provides a comprehensive overview of the toxicological profile of **benzenepropanol** and its primary metabolite, 3-phenylpropanoic acid. The information is compiled from a variety of sources to support risk assessment and guide future research.

## Executive Summary

**Benzenepropanol**, an aromatic alcohol, exhibits a generally low order of acute toxicity. The primary toxicological concerns are related to its potential for skin and eye irritation. It is not considered to be a skin sensitizer, genotoxic, carcinogenic, or a reproductive toxicant at current exposure levels. The main metabolic pathway of **benzenepropanol** involves oxidation to 3-phenylpropanoic acid, which is then further metabolized and excreted. The toxicological profile of 3-phenylpropanoic acid is also considered to be of low concern, with no significant findings in genotoxicity or reproductive toxicity studies. This document summarizes the available quantitative toxicological data, details the experimental methodologies for key studies, and visualizes the metabolic pathway and a proposed cellular response mechanism.

## Quantitative Toxicological Data

The following tables summarize the key quantitative toxicological data for **benzenepropanol** and its primary metabolite, 3-phenylpropanoic acid.

### Table 1: Acute Toxicity Data

Substance	Test	Species	Route	LD50/LC50	Reference
Benzeneprop anol	LD50	Rat (male/female)	Oral	2250 mg/kg bw	[1]
Benzeneprop anol	LD50	Rabbit (male/female)	Dermal	< 5000 mg/kg bw	[1]
3- Phenylpropan oic acid	LD50	Mouse	Intraperitonea l	1202 mg/kg	[2]

**Table 2: Skin and Eye Irritation Data**

Substance	Test	Species	Result	Reference
Benzenepropano l	Skin Irritation	Rabbit	Moderate to severe erythema and necrosis under occlusive conditions	[3]
Benzenepropano l	Eye Irritation	-	Expected to cause serious damage to eyes based on skin corrosion potential	[3]
3- Phenylpropanoic acid	Skin Irritation	-	Causes skin irritation	[1]
3- Phenylpropanoic acid	Eye Irritation	-	Causes serious eye irritation	[1]

**Table 3: Skin Sensitization Data**

Substance	Test	Species	Result	Reference
Benzenepropanoic acid	-	-	Not considered to be a skin sensitiser based on weight of evidence from in silico, in vitro, and human data	[3]
3-Phenylpropanoic acid	Guinea pig test (read-across from phenylacetic acid)	Guinea pig	Did not exhibit the potential to induce skin sensitization	[3]

**Table 4: Genotoxicity Data**

Substance	Test	System	Result	Reference
Benzenepropanoic acid	Bacterial mutation assays (Ames test)	S. typhimurium (TA1535, TA1537, TA98, TA100, TA102)	Negative (with and without metabolic activation)	[3]
Benzenepropanoic acid	Micronucleus test	Human peripheral blood lymphocytes	Negative (with and without metabolic activation)	[3]
Benzenepropanoic acid	Gene mutation assay (HPRT locus)	Chinese hamster lung (V79) cells	Negative (with and without metabolic activation)	[3]
3-Phenylpropanoic acid	BlueScreen assay	-	Negative for genotoxicity (with and without metabolic activation)	[3]
3-Phenylpropanoic acid	Ames assay (read-across from phenylacetic acid)	-	Negative	[3]

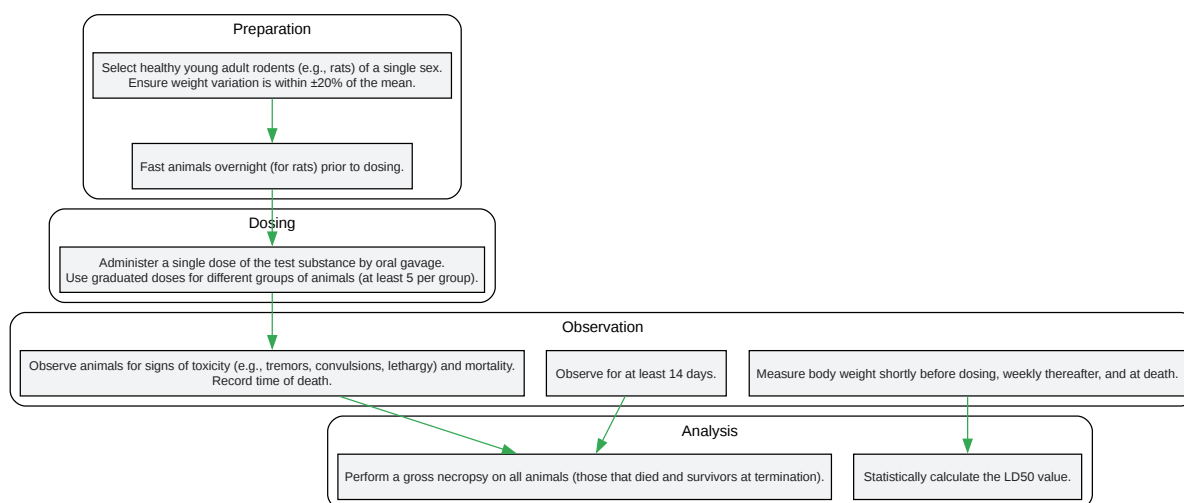
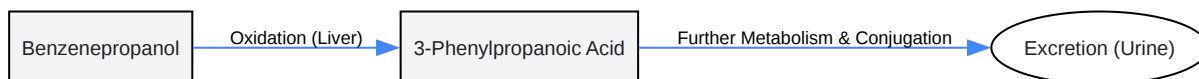
**Table 5: Repeated Dose and Reproductive Toxicity Data**

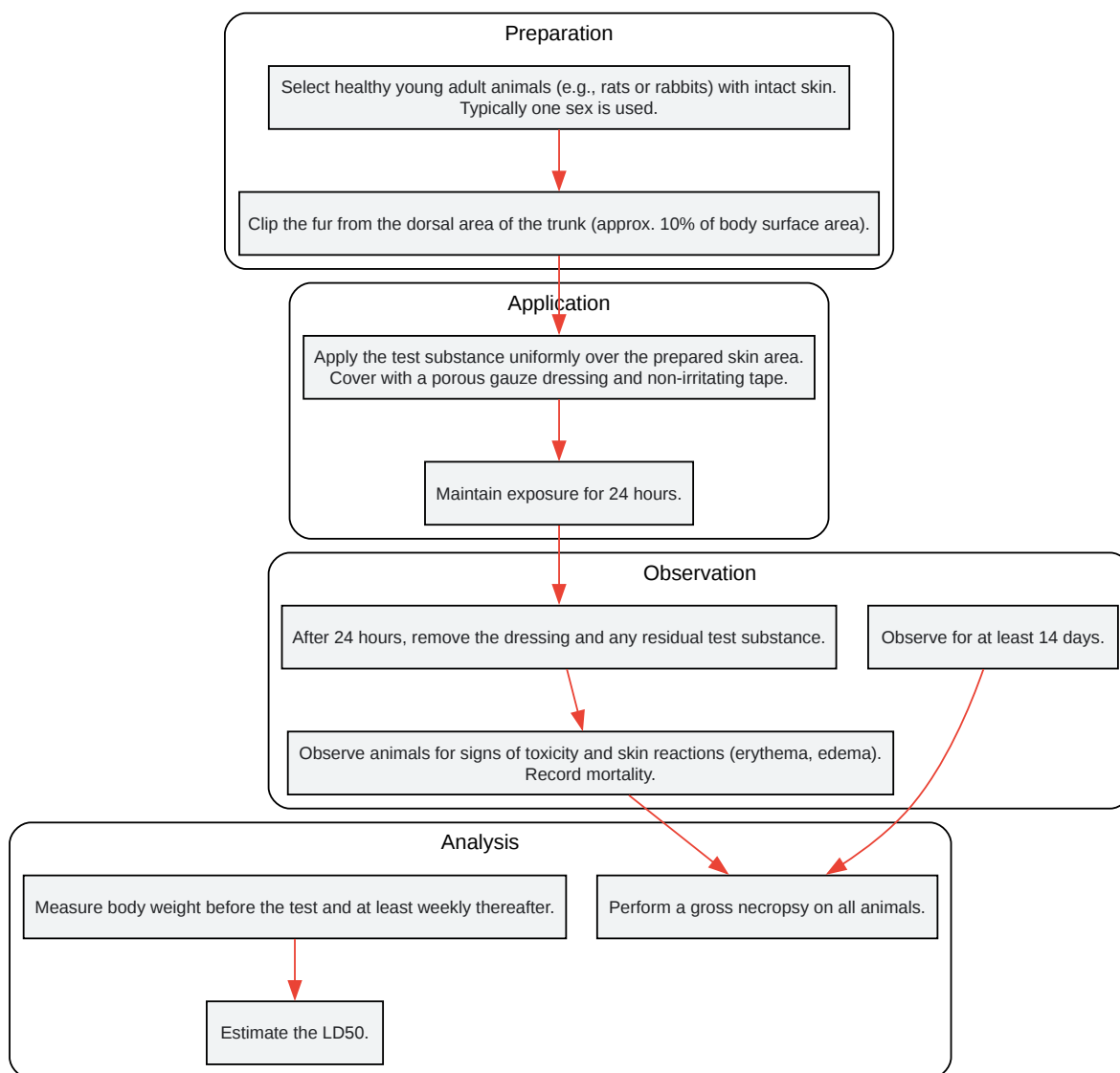
Substance	Test	Species	NOAEL	Effects Observed at Higher Doses	Reference
Benzenepropanol	Combined repeated dose/reproductive/developmental toxicity (OECD 422 equivalent)	Rat	1000 mg/kg bw/day (systemic toxicity)	-	<a href="#">[3]</a>
Benzenepropanol	Combined repeated dose/reproductive/developmental toxicity (OECD 422 equivalent)	Rat	300 mg/kg bw/day (reproduction/developmental)	Increased pup mortality and decreased viability index at 1000 mg/kg bw/day (secondary to maternal toxicity)	<a href="#">[3]</a>
3-Phenylpropanoic acid	Developmental toxicity (read-across from phenylacetic acid)	-	500 mg/kg/day (maternal and developmental)	Decrease in mating index, pup viability, and body weight at 1000 mg/kg/day	<a href="#">[3]</a>

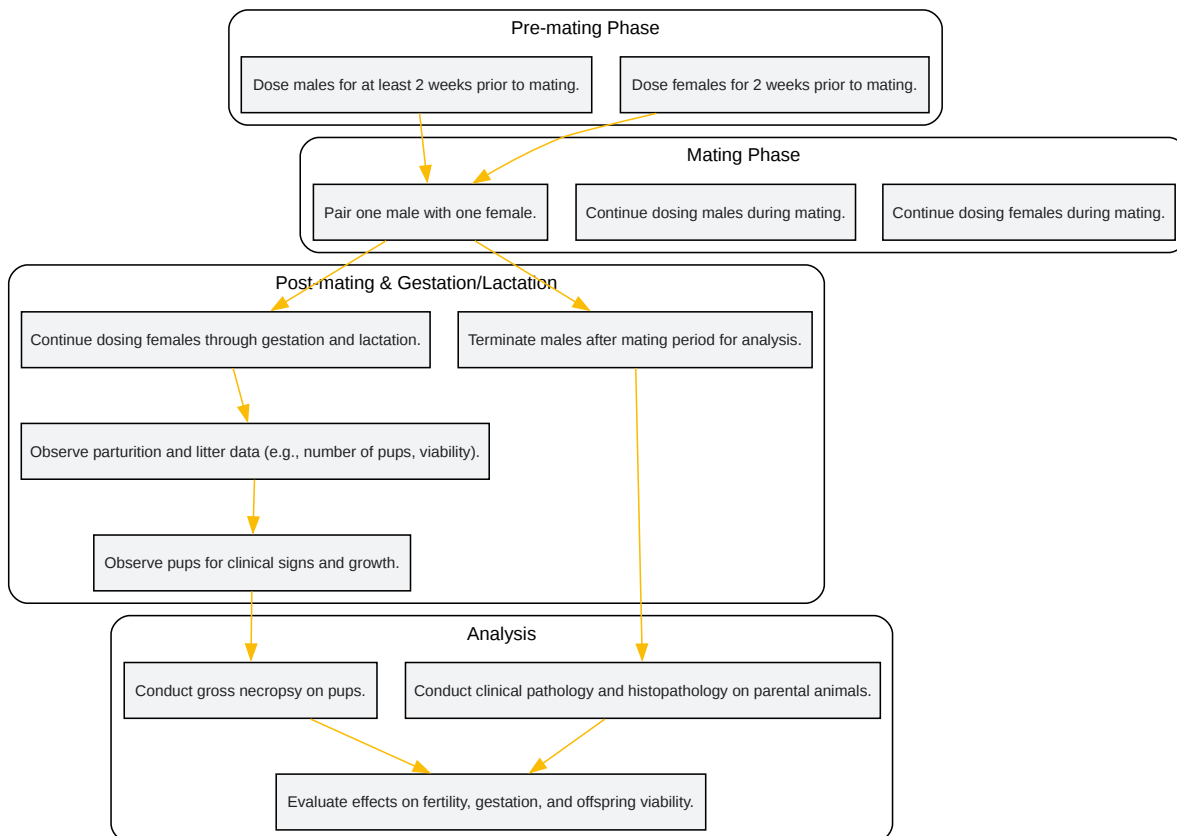
## Metabolism of Benzenepropanol

**Benzenepropanol** is primarily metabolized in the liver through oxidation of the alcohol group to form 3-phenylpropanoic acid. This carboxylic acid can then be further metabolized before being

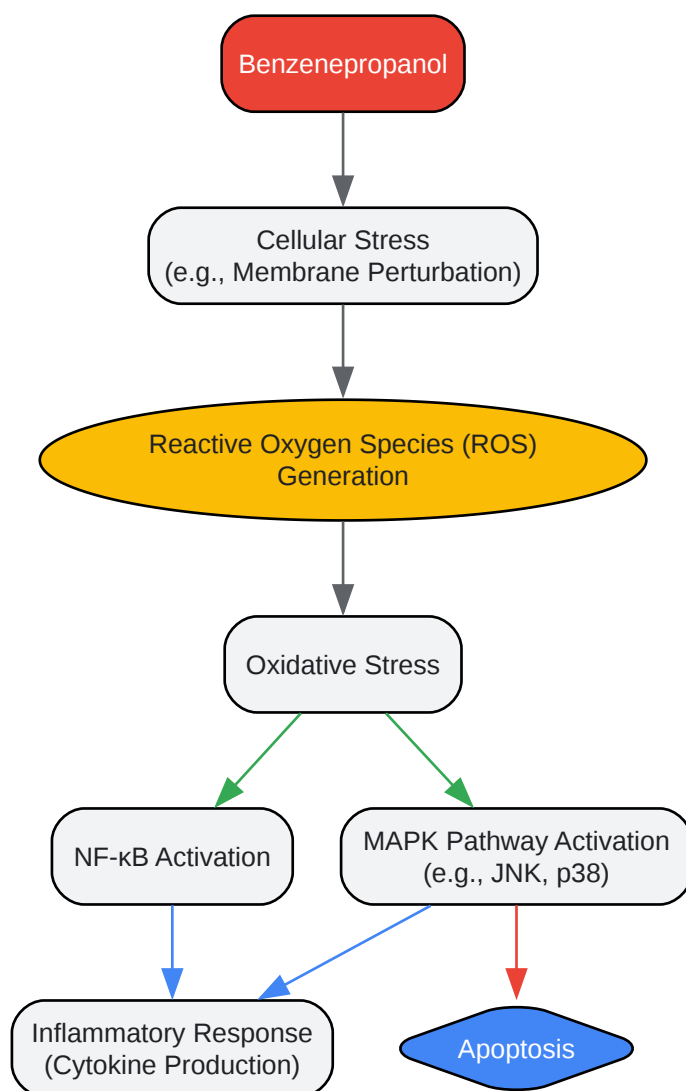
excreted, primarily in the urine.[3] There is no evidence to suggest bioaccumulation of **benzenepropanol** or its metabolites.[3]











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- To cite this document: BenchChem. [Toxicological Profile of Benzenepropanol and its Metabolites: An In-depth Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b195566#toxicological-profile-of-benzenepropanol-and-its-metabolites>]

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